

The Chemical Architecture of Funebral: A Technical Guide

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Compound of Interest

Compound Name: *Funebral*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and isolation of **Funebral**, a pyrrole lactone alkaloid. Due to the limited publicly available data on its specific biological functions, this document also explores the known activities of its source organism and related chemical classes to inform future research and drug development efforts.

Chemical Structure and Properties of Funebral

Funebral is a natural product isolated from the flowers of *Quararibea funebris*.^[1] Its chemical structure is characterized by a pyrrole ring substituted with a formyl group, a hydroxymethyl group, and a dimethyl-substituted γ -lactone moiety.

The systematic IUPAC name for **Funebral** is 1-[(3S,4R,5S)-4,5-dimethyl-2-oxooxolan-3-yl]-5-(hydroxymethyl)pyrrole-2-carbaldehyde.^[1] The molecule possesses three chiral centers in the lactone ring, leading to a specific stereochemistry that is crucial for its three-dimensional conformation and potential biological interactions.

Table 1: Chemical and Physical Properties of **Funebral**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₄	PubChem[1]
Molecular Weight	237.25 g/mol	PubChem[1]
CAS Number	105708-56-3	PubChem[1]
Appearance	Not Reported	-
Melting Point	Not Reported	-
Solubility	Not Reported	-
InChI	InChI=1S/C12H15NO4/c1-7-8(2)17-12(16)11(7)13-9(5-14)3-4-10(13)6-15/h3-5,7-8,11,15H,6H2,1-2H3/t7-,8-,11-/m0/s1	PubChem[1]
InChIKey	SBDVNGVBUIUJOY-LAEQZQHASA-N	PubChem[1]
SMILES	C[C@H]1--INVALID-LINK--C	PubChem[1]

Experimental Protocols: Isolation and Characterization

The isolation and structure elucidation of **Funebral** were first reported in 1986. The following protocol is a summary based on the available literature. For complete and precise details, consulting the original publication is recommended.

2.1. Plant Material and Extraction

Dried flowers of *Quararibea funebris* were used as the starting material. The ground flowers (10 g) were extracted with 95% ethanol to yield a crude extract.[2]

2.2. Fractionation and Isolation

The crude ethanol extract was subjected to a fractionation procedure to separate compounds based on their polarity and acidity, yielding a phenolic fraction (8 mg).[2] **Funebral** was then isolated from this fraction by preparative thin-layer chromatography (prep-TLC) on silica gel.[2]

- Mobile Phase: 2% Methanol in Chloroform[2]
- Rf Value: 0.34[2]
- Yield: 0.53 mg (0.0053% of the phenolic fraction)[2]

2.3. Structure Elucidation

The chemical structure of the isolated compound was determined using a combination of spectroscopic techniques:

- High-Resolution Mass Spectrometry (HRMS): Confirmed the molecular formula as $C_{12}H_{15}NO_4$. [2]
- UV Spectroscopy: Showed absorption maxima at 291.5 nm and 257 nm, indicative of a carbonyl group conjugated with an aromatic system.[2]
- Infrared (IR) Spectroscopy: Revealed the presence of two carbonyl groups (1780 cm^{-1} for the lactone and 1665 cm^{-1} for the conjugated aldehyde) and a primary alcohol (3400 cm^{-1} and 1043 cm^{-1}). [2]
- Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy: Provided detailed information about the chemical environment of the protons, aiding in the assignment of the relative stereochemistry of the lactone ring and the substitution pattern of the pyrrole ring.[2]



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Isolation and characterization workflow for **Funebral**.

Biological Activity and Signaling Pathways

To date, there are no specific studies published on the biological activity or the mechanism of action of isolated **Funebral**. However, an examination of the ethnobotanical uses of *Quararibea funebris* and the known biological activities of related chemical classes can provide valuable insights for future research directions.

3.1. Traditional Uses of *Quararibea funebris*

The flowers of *Quararibea funebris* have a history of traditional use in Mexico, primarily as a flavoring agent in chocolate-based beverages.^[2] Medicinally, the plant has been used to treat various ailments, and there are reports suggesting potential effects on the central nervous system.^[2]

3.2. Biological Activities of the Plant Extract

Recent studies on the extracts of *Quararibea funebris* flowers have demonstrated antioxidant and antimicrobial properties. These activities are attributed to the presence of a variety of phytochemicals, including polyphenolic compounds.

3.3. Potential Activities of Pyrrole Lactone Alkaloids

Funebral belongs to the broad class of pyrrole alkaloids. Compounds in this class exhibit a wide range of biological activities, including:

- **Antimicrobial and Antifungal Activity:** Many pyrrole alkaloids have shown potent activity against various bacteria and fungi.
- **Cytotoxicity:** Some pyrrolizidine alkaloids, a subclass of pyrrole alkaloids, are known to be cytotoxic.^{[1][2]} This property, while indicating potential for anticancer research, also highlights the need for thorough toxicological evaluation.
- **Hepatoprotective and Antioxidant Effects:** Certain 2-formylpyrrole natural products have been reported to possess hepatoprotective and antioxidant properties.^{[3][4][5][6]}

3.4. Signaling Pathways: An Area for Future Investigation

Currently, there is no information available regarding any signaling pathways that may be modulated by **Funebral**. The diverse biological activities of related pyrrole alkaloids suggest

that potential targets could be widespread and may include pathways involved in cell proliferation, inflammation, and microbial growth. Further research is required to elucidate the specific molecular targets and mechanisms of action of **Funebral**.

Conclusion and Future Directions

Funebral is a structurally interesting pyrrole lactone alkaloid with a well-defined chemical architecture. While its isolation and characterization have been described, its biological activity and potential therapeutic applications remain unexplored. The traditional uses of its source plant and the known bioactivities of related compounds suggest that **Funebral** could be a promising candidate for further investigation in areas such as antimicrobial and cytotoxic research. Future studies should focus on the total synthesis of **Funebral** to enable more extensive biological screening, as well as in-depth pharmacological studies to identify its molecular targets and elucidate its mechanism of action.

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